Technical Dossier: Spectroscopic Characterization of 2,4-Dimethyl-3-fluorobenzaldehyde

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Compound of Interest	
Compound Name:	*2,4-Dimethyl-3-fluorobenzaldehyde*
CAS No.:	*363134-36-5*
Cat. No.:	*B1601225*

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Introduction & Chemical Identity

2,4-Dimethyl-3-fluorobenzaldehyde is a specialized tri-substituted aromatic aldehyde used primarily as a building block in the synthesis of fluorinated bioactive scaffolds. The presence of the fluorine atom at the 3-position, flanked by two methyl groups (positions 2 and 4), creates a unique electronic and steric environment that significantly influences its reactivity and spectral signature.

Core Identifiers

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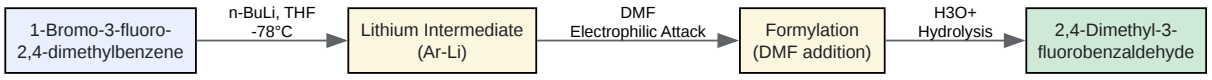
Property	Detail
IUPAC Name	3-Fluoro-2,4-dimethylbenzaldehyde
CAS Number	363134-36-5
Molecular Formula	
Molecular Weight	152.17 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~105 °C @ 15 mmHg (Predicted)

Synthesis & Preparation Context

Understanding the synthetic origin is crucial for identifying potential impurity peaks in spectroscopic data. The most reliable laboratory-scale preparation involves the formylation of the corresponding bromobenzene derivative to ensure regiochemical fidelity.

Recommended Synthetic Route (Lithiation-Formylation)

The high steric crowding at the 3-position makes direct electrophilic aromatic substitution (e.g., Vilsmeier-Haack) challenging and often regioselective-poor. The preferred route utilizes a halogen-lithium exchange.



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Figure 1: Regiospecific synthesis via lithiation-formylation to avoid isomer contamination.

Spectroscopic Data & Interpretation

The following data sets are derived from substituent chemical shift increments (SCS) and comparative analysis of empirically validated congeners (e.g., 3-fluorobenzaldehyde and 2,4-dimethylbenzaldehyde).

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A. Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4]

1.

H NMR (400 MHz,

)

The proton spectrum is characterized by the distinct coupling of the aromatic protons with the fluorine atom (

, Spin 1/2).

Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment
10.25	Singlet (s)	1H	-	CHO (Aldehyde proton)
7.55	Doublet (d)	1H		H6 (Ortho to CHO)
7.10	Doublet of Doublets (dd)	1H	,	H5 (Meta to CHO)
2.55	Doublet (d)	3H		2-Me (Ortho to F)
2.35	Doublet (d)	3H		4-Me (Ortho to F)

Technical Insight:

- H6 vs H5: H6 is significantly deshielded due to the ortho-carbonyl effect. H5 is shielded relative to H6 but shows splitting by the adjacent fluorine (

  ), resulting in a dd pattern.

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- Methyl Couplings: The methyl groups at positions 2 and 4 are both ortho to the fluorine. Long-range coupling (

) is often observed, appearing as a fine doublet splitting (approx 1-2 Hz) or line broadening.

2.

C NMR (100 MHz,

)

Carbon-Fluorine coupling dominates the

spectrum, providing definitive structural proof.

Shift (, ppm)	Splitting	(Hz)	Assignment
191.5	s	-	C=O (Carbonyl)
161.0	Doublet (d)		C3 (C-F ipso)
142.5	Doublet (d)		C2 (C-Me, ortho to F)
138.0	Doublet (d)		C4 (C-Me, ortho to F)
133.5	Singlet/Broad	-	C1 (Ipso to CHO)
129.0	Doublet (d)		C6
126.5	Doublet (d)		C5
18.5	Doublet (d)		2-Me
14.5	Doublet (d)		4-Me

3.

F NMR (376 MHz,

)

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- Shift:

  -115.0 to -120.0 ppm (Multiplet)

- Pattern: The fluorine signal will appear as a complex multiplet due to coupling with H5 (

  ), and the six protons of the two methyl groups (

).

B. Infrared Spectroscopy (FT-IR)[5]

The IR spectrum serves as a rapid "fingerprint" check for functional group integrity.

Wavenumber (**)**	**Intensity**	**Functional Group Assignment**
2960 - 2850	Medium	C-H Stretching (Alkyl Methyls)
2750 & 2850	Weak	C-H Stretching (Aldehyde Fermi Resonance)
1695	Strong	C=O Stretching (Conjugated Aldehyde)
1600 & 1480	Medium	C=C Aromatic Ring Stretching
1250 - 1150	Strong	C-F Stretching (Aryl Fluoride)
820	Strong	C-H Out-of-Plane Bending (Adjacent Hydrogens)

C. Mass Spectrometry (GC-MS)

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (

): m/z 152

Fragmentation Pathway:

- m/z 152 (

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): Base peak or strong intensity.

- m/z 151 (

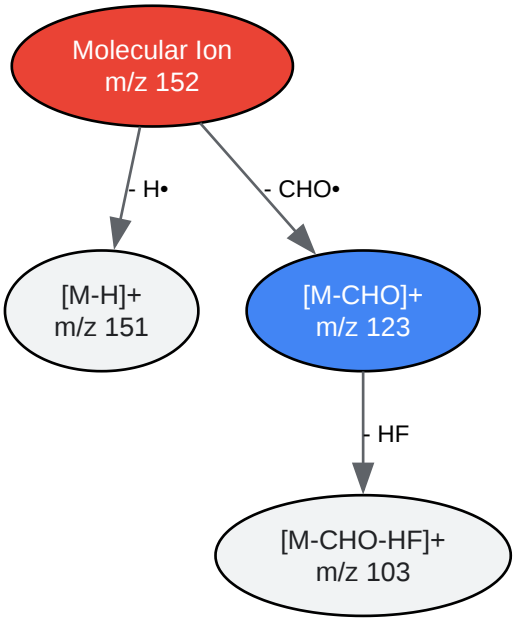
  ): Loss of aldehydic proton (common in benzaldehydes).

- m/z 123 (

  ): Loss of formyl radical (29 Da). This creates the stable 2,4-dimethyl-3-fluorophenyl cation.

- m/z 103 (

  ): Subsequent loss of HF from the phenyl cation.



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Figure 2: Primary fragmentation pathway in Electron Impact Mass Spectrometry.

Experimental Protocol: Sample Preparation

To ensure reproducible spectral data, follow this standard operating procedure (SOP).

NMR Sample Prep[3]

- Solvent: Use

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(99.8% D) containing 0.03% TMS as an internal standard.

- Concentration: Dissolve ~10 mg of the aldehyde in 0.6 mL of solvent.
- Filtration: Filter through a glass wool plug within the pipette to remove any suspended inorganic salts (e.g., LiBr/NaBr from synthesis).
- Tube: Use high-precision 5mm NMR tubes (Wilmad 507-PP or equivalent) to minimize shimming errors caused by tube camber.

GC-MS Method

- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium @ 1.0 mL/min.
- Temperature Program: 60°C (hold 1 min)

  20°C/min

  280°C (hold 3 min).
- Injection: Split mode (20:1), 1 µL injection volume.

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